

Synthesis of Methyl 4-amino-3-bromo-5-nitrobenzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-amino-3-bromo-5-nitrobenzoate

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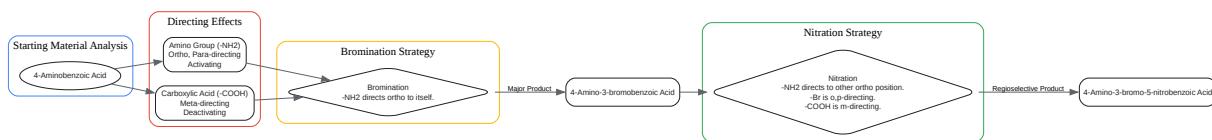
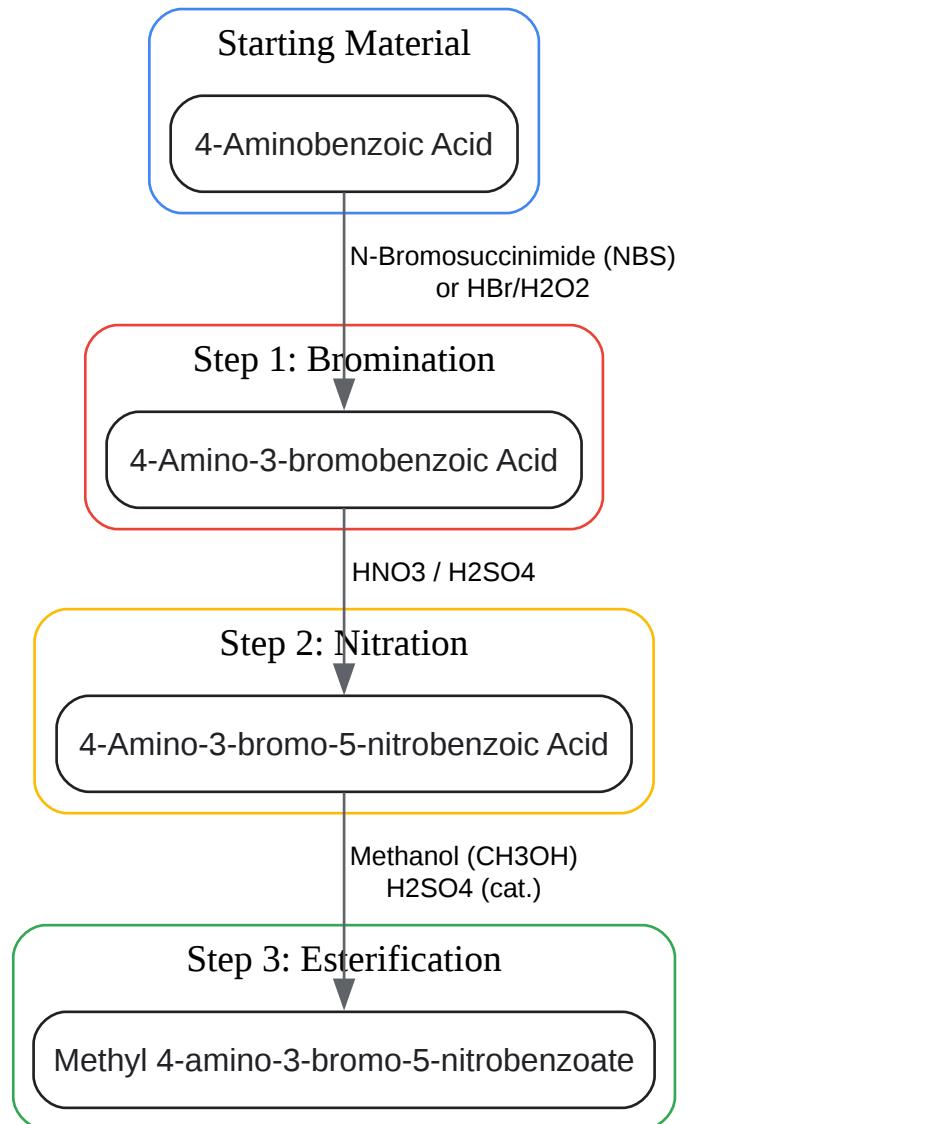
This in-depth technical guide details the synthesis of **Methyl 4-amino-3-bromo-5-nitrobenzoate**, a key intermediate in the development of various pharmaceutical compounds. This document provides a comprehensive overview of the synthetic pathway, including detailed experimental protocols and quantitative data to facilitate its practical application in a laboratory setting.

Synthetic Pathway Overview

The synthesis of **Methyl 4-amino-3-bromo-5-nitrobenzoate** is a multi-step process that begins with the readily available starting material, 4-aminobenzoic acid. The overall synthetic strategy involves three key transformations:

- Electrophilic Bromination: Introduction of a bromine atom onto the aromatic ring of 4-aminobenzoic acid to yield 4-amino-3-bromobenzoic acid.
- Electrophilic Nitration: Subsequent nitration of the brominated intermediate to introduce a nitro group, resulting in the formation of 4-amino-3-bromo-5-nitrobenzoic acid.
- Fischer Esterification: Conversion of the carboxylic acid functionality of the nitrated intermediate into a methyl ester to afford the final product, **Methyl 4-amino-3-bromo-5-nitrobenzoate**.

The following diagram illustrates the logical workflow of this synthetic route.



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